

Application Notes and Protocols for Pyrametostrobin in Anthracnose Management

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Compound of Interest

Compound Name: Pyrametostrobin

Cat. No.: B1462844

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Introduction

Anthracnose, caused by fungal pathogens of the genus *Colletotrichum*, is a significant disease affecting a wide range of fruit crops, leading to substantial economic losses.^[1] Effective management strategies are crucial for maintaining crop yield and quality. Strobilurin fungicides are a class of broad-spectrum antifungals widely used in agriculture.^{[2][3]} This document provides detailed application notes and protocols for the use of **Pyrametostrobin**, a strobilurin fungicide, in managing anthracnose.

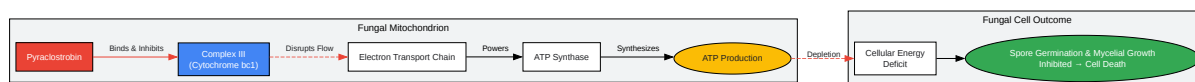
Note: The user requested information on "**Pyrametostrobin**." However, the available scientific literature extensively covers the closely related and widely used strobilurin fungicide, "Pyraclostrobin," for anthracnose control. **Pyrametostrobin** is a newer compound with less public data available for this specific application. Therefore, this document will focus on the established data for Pyraclostrobin as a representative and effective strobilurin for managing anthracnose, providing a strong foundational framework for research and application.

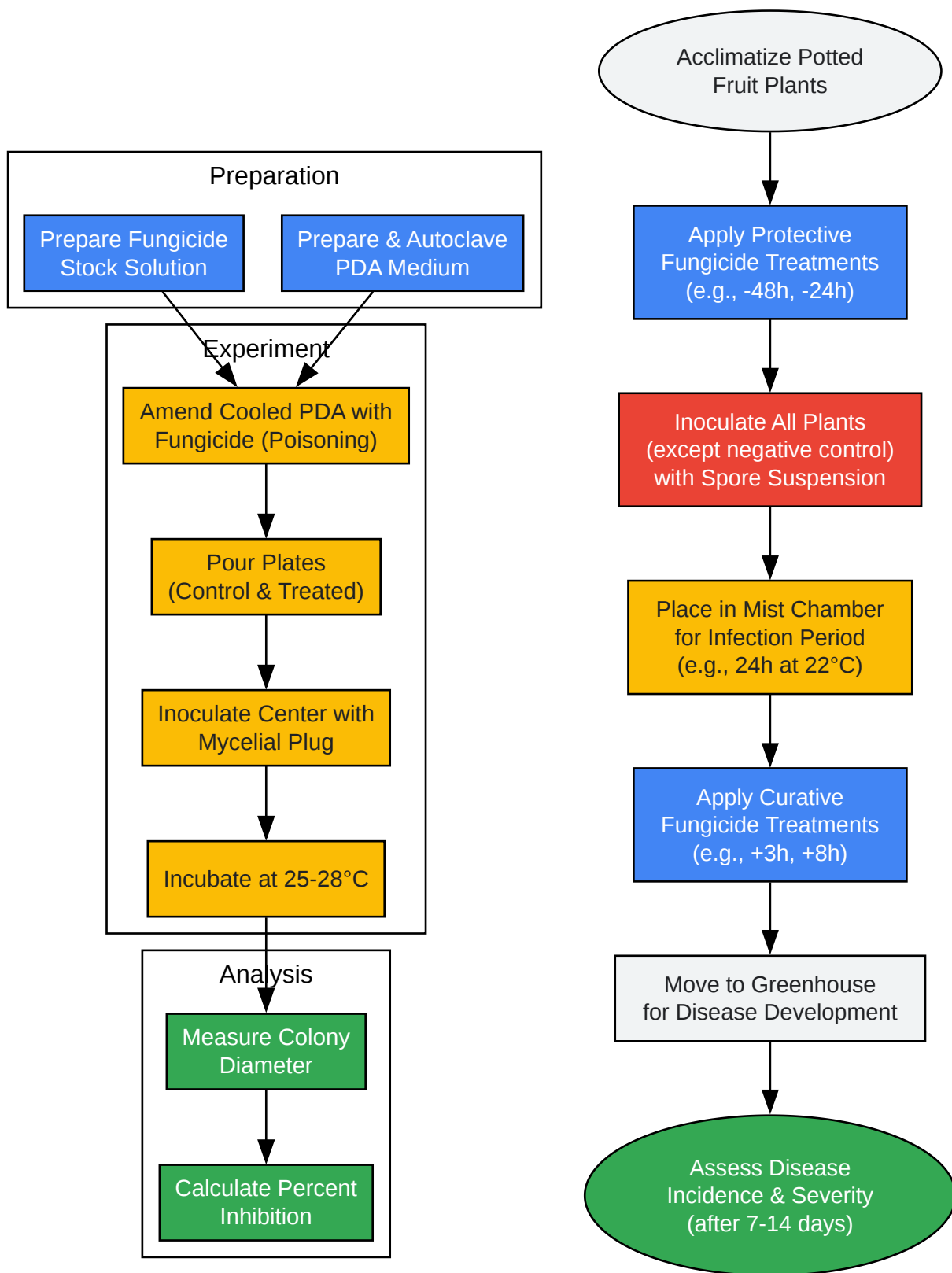
Pyraclostrobin acts as a Quinone outside Inhibitor (QoI), offering protective, curative, and translaminar activity against fungal pathogens.^[3] It is a vital tool in integrated disease management programs.^[3]

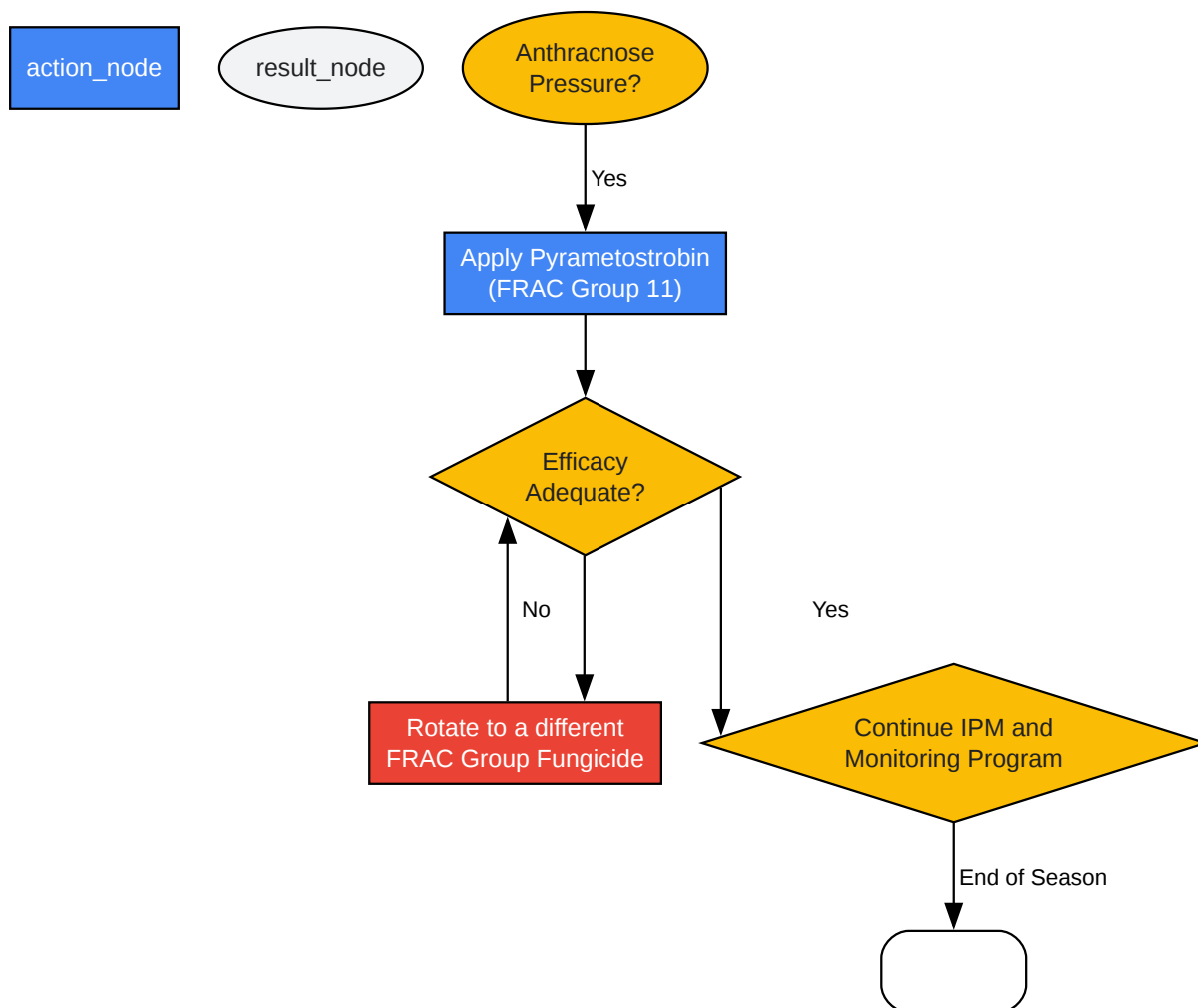
Mechanism of Action

Pyraclostrobin's primary mode of action is the inhibition of mitochondrial respiration in fungi.^[2]^{[4][5]} It specifically targets the Cytochrome bc1 complex (Complex III) within the mitochondrial

electron transport chain.[2][3] This binding action blocks the transfer of electrons from ubiquinol to cytochrome c, which halts the production of adenosine triphosphate (ATP), the cell's primary energy currency.[2][4] The resulting energy deficit leads to the cessation of fungal growth and, ultimately, cell death.[3][4] This targeted disruption provides effective control even in the early stages of fungal development.[4]







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